

Application Notes and Protocols: Enhancing Acrylic Fiber Dyeability with Sodium Allylsulfonate

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Compound of Interest

Compound Name: *Sodium allylsulfonate*

Cat. No.: *B1343287*

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Introduction

Standard acrylic fibers, composed primarily of polyacrylonitrile, exhibit limited dyeability with many classes of dyes due to their neutral or weakly anionic character. The incorporation of anionic functional groups into the polymer backbone significantly enhances the affinity of these fibers for cationic (basic) dyes, resulting in vibrant colors and strong dye-fiber interactions.

Sodium allylsulfonate (SAS) is an effective comonomer for introducing sulfonate ($-\text{SO}_3^-$) groups into the polyacrylonitrile chain during polymerization. This modification creates negatively charged sites on the fiber that serve as anchor points for positively charged dye molecules, thereby improving dye uptake and color fastness.

These application notes provide a comprehensive overview and detailed protocols for the synthesis of acrylonitrile-**sodium allylsulfonate** copolymers and the subsequent dyeing process with cationic dyes.

Mechanism of Improved Dyeability

The enhanced dyeability of acrylic fibers modified with **sodium allylsulfonate** is based on the principle of ionic interaction. The sulfonate groups introduced by the copolymerization of SAS are anionic. Cationic dyes, which are positively charged in the dyebath, are electrostatically attracted to these anionic sites on the modified acrylic fiber. This strong ionic bonding results in a high degree of dye exhaustion from the bath and excellent wash fastness of the dyed fabric.

Experimental Protocols

Protocol 1: Synthesis of Acrylonitrile-Sodium Allylsulfonate Copolymer

This protocol describes the synthesis of a copolymer of acrylonitrile and **sodium allylsulfonate** via free-radical polymerization in an aqueous solution.

Materials:

- Acrylonitrile (AN)
- **Sodium allylsulfonate** (SAS)
- Potassium persulfate ($K_2S_2O_8$) (Initiator)
- Sodium bisulfite ($NaHSO_3$) (Initiator)
- Dimethylformamide (DMF) (Solvent)
- Methanol (for precipitation)
- Deionized water

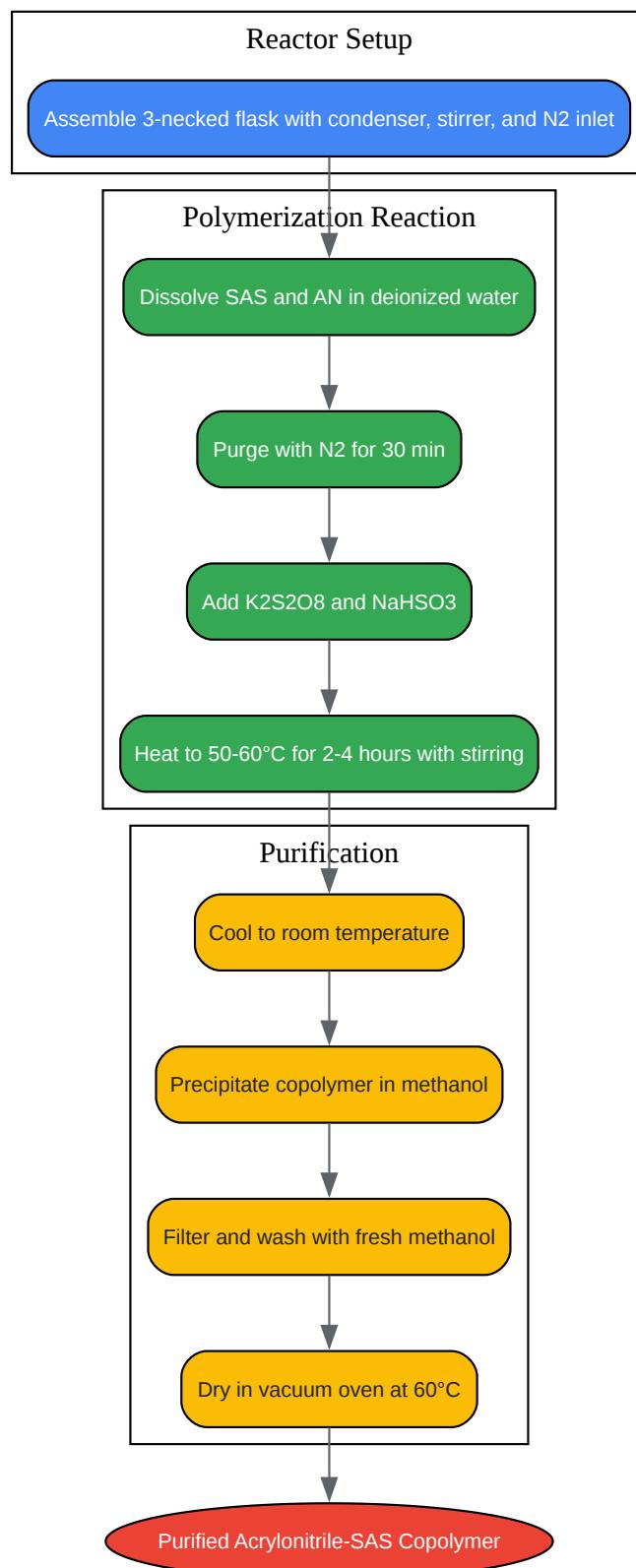
Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Nitrogen inlet
- Heating mantle with temperature controller
- Buchner funnel and filter paper

Procedure:

- Reactor Setup: Assemble the three-necked flask with the reflux condenser, mechanical stirrer, and nitrogen inlet.
- Monomer Solution Preparation: In the flask, dissolve **sodium allylsulfonate** in deionized water. Add acrylonitrile to the solution. A typical molar ratio of AN to SAS can range from 95:5 to 90:10, depending on the desired level of dyeability.
- Inert Atmosphere: Purge the reaction mixture with nitrogen for 30 minutes to remove dissolved oxygen, which can inhibit the polymerization.
- Initiator Addition: While maintaining a nitrogen atmosphere, add the potassium persulfate and sodium bisulfite initiators to the reaction mixture.
- Polymerization: Heat the mixture to 50-60°C with continuous stirring. The polymerization is typically carried out for 2-4 hours. The solution will become more viscous as the copolymer forms.
- Copolymer Precipitation and Purification:
 - Cool the reaction mixture to room temperature.
 - Slowly pour the viscous polymer solution into a beaker containing methanol while stirring. The copolymer will precipitate as a white solid.
 - Collect the precipitated copolymer by filtration using a Buchner funnel.
 - Wash the copolymer with fresh methanol to remove any unreacted monomers and initiators.
 - Dry the purified copolymer in a vacuum oven at 60°C until a constant weight is achieved.

Experimental Workflow for Copolymer Synthesis

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Caption: Workflow for the synthesis of acrylonitrile-**sodium allylsulfonate** copolymer.

Protocol 2: Dyeing of Modified Acrylic Fibers with Cationic Dyes

This protocol outlines the procedure for dyeing the synthesized acrylonitrile-SAS copolymer fibers with a cationic dye.

Materials:

- Acrylonitrile-SAS copolymer fibers
- Cationic dye (e.g., C.I. Basic Blue 3)
- Acetic acid (to adjust pH)
- Sodium acetate (buffer)
- Sodium sulfate (retarding agent)
- Non-ionic surfactant
- Deionized water

Equipment:

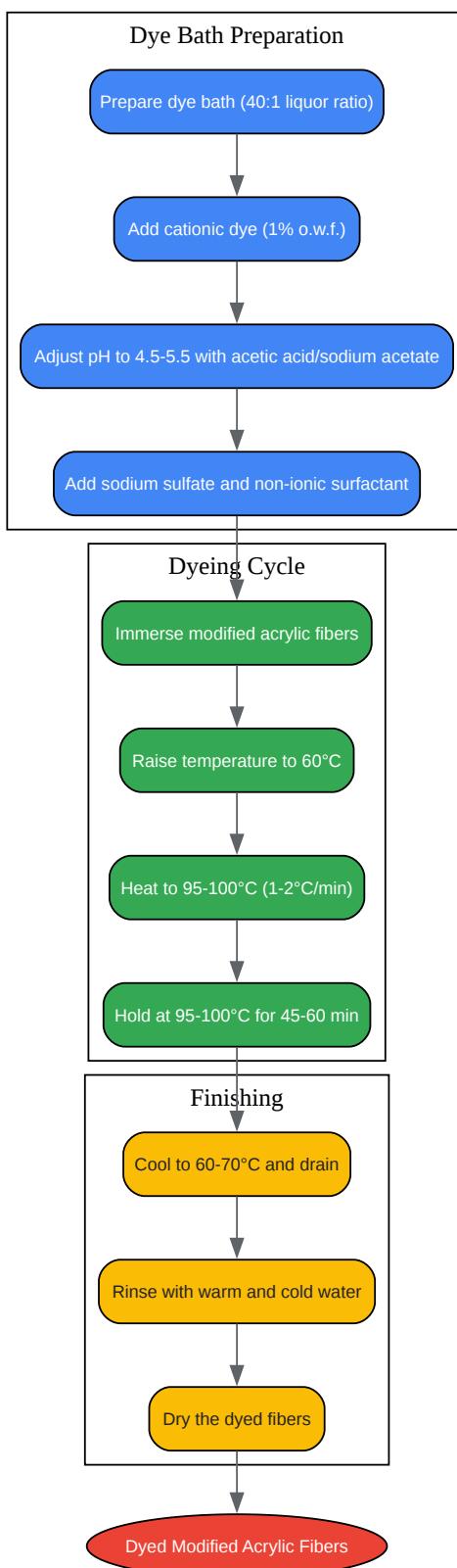
- Dyeing machine or water bath with temperature control
- Beakers
- pH meter
- Stirring rods

Procedure:

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor-to-goods ratio of 40:1.
 - Add the required amount of cationic dye (e.g., 1% on weight of fiber, o.w.f.).

- Add acetic acid and sodium acetate to achieve a pH of 4.5-5.5.[1]
- Add a retarding agent such as sodium sulfate (e.g., 5-10 g/L) to ensure level dyeing.[2]
- Add a non-ionic surfactant (e.g., 1 g/L) to aid in dye dispersion.[3]
- Dyeing Process:
 - Immerse the acrylonitrile-SAS copolymer fibers in the dye bath at room temperature.
 - Gradually raise the temperature of the dye bath to 60°C.
 - Further increase the temperature to 95-100°C at a rate of 1-2°C per minute.[2][3]
 - Hold the temperature at 95-100°C for 45-60 minutes to allow for dye penetration and fixation.[3]
- Rinsing and Drying:
 - Cool the dye bath to 60-70°C before draining.
 - Rinse the dyed fibers thoroughly with warm water and then cold water to remove any unfixed dye.
 - Squeeze the excess water from the fibers and dry them in an oven or air.

Dyeing Process Workflow

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Caption: Workflow for dyeing **sodium allylsulfonate** modified acrylic fibers.

Data Presentation

The effectiveness of incorporating **sodium allylsulfonate** into acrylic fibers can be quantified by measuring the color strength (K/S value) and dye exhaustion percentage.

Table 1: Hypothetical Dyeability Comparison of Unmodified vs. Modified Acrylic Fibers

Fiber Type	Comonomer	Cationic Dye Concentration (% o.w.f.)	Dye Exhaustion (%)	Color Strength (K/S)
Standard Acrylic	None	1.0	45	5.2
Modified Acrylic	5% Sodium Allylsulfonate	1.0	95	12.8
Standard Acrylic	None	2.0	42	7.1
Modified Acrylic	5% Sodium Allylsulfonate	2.0	93	18.5

Note: The data in this table is illustrative and represents expected outcomes. Actual values will vary based on specific experimental conditions.

Measurement of Dye Exhaustion:

The percentage of dye exhaustion can be determined spectrophotometrically by measuring the absorbance of the dyebath solution before and after the dyeing process. The following formula is used:

$$\text{Dye Exhaustion (\%)} = [(A_0 - A_1) / A_0] \times 100$$

Where:

- A_0 = Initial absorbance of the dyebath
- A_1 = Final absorbance of the dyebath

Measurement of Color Strength (K/S Value):

The color strength of the dyed fabric is evaluated using a reflectance spectrophotometer. The Kubelka-Munk equation is applied to the reflectance data to calculate the K/S value, which is proportional to the concentration of dye on the fiber.[4]

$$K/S = (1 - R)^2 / 2R$$

Where:

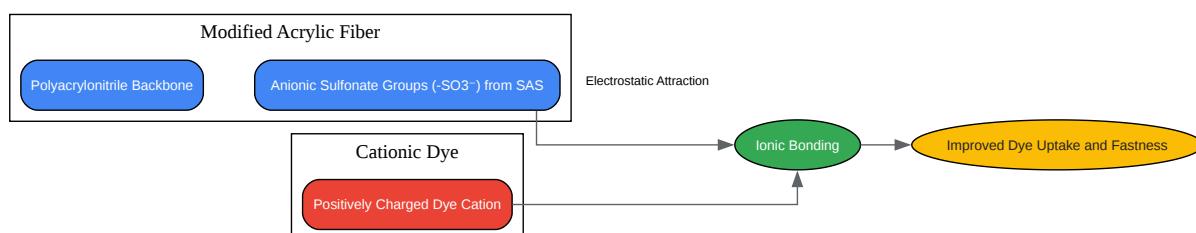
- R = Reflectance of the dyed fabric at the wavelength of maximum absorption.

A higher K/S value indicates a greater color strength.[4][5]

Signaling Pathway and Logical Relationships

The interaction between the modified acrylic fiber and the cationic dye is a direct ionic bonding process.

Logical Relationship of Improved Dyeability



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Caption: Ionic interaction between modified acrylic fiber and cationic dye.

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